

Safety and handling information for 6-methyl-1H-indazol-5-ol

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Compound of Interest

Compound Name: 6-methyl-1H-indazol-5-ol

Cat. No.: B1593215

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An In-Depth Technical Guide to the Safe Handling of 6-methyl-1H-indazol-5-ol

Disclaimer: The information provided in this document is intended for use by qualified researchers, scientists, and drug development professionals. At the time of writing, a comprehensive, officially registered Safety Data Sheet (SDS) for **6-methyl-1H-indazol-5-ol** was not available. Therefore, this guide has been synthesized from data on structurally analogous compounds, including other indazole derivatives. This compound should be handled as a potentially hazardous substance, and all protocols must be validated in conjunction with your institution's Environmental Health and Safety (EHS) department.

Introduction

6-methyl-1H-indazol-5-ol is a heterocyclic aromatic compound belonging to the indazole family. The indazole scaffold is a significant bicyclic structure in medicinal chemistry, recognized as a "privileged" motif due to its ability to bind to a wide range of biological targets.^[1] As such, derivatives like **6-methyl-1H-indazol-5-ol** serve as crucial building blocks in the synthesis of pharmacologically active molecules, particularly as protein kinase inhibitors.^[1] Given its application in research and development, a thorough understanding of its safe handling, storage, and disposal is paramount to ensure laboratory safety and experimental integrity. This guide provides a detailed framework for managing this compound, grounded in established safety principles for analogous chemical entities.

Compound Identification and Physicochemical Properties

Precise identification is the foundation of chemical safety. The key identifiers and known physical properties of **6-methyl-1H-indazol-5-ol** are summarized below.

Property	Value	Source
IUPAC Name	6-methyl-1H-indazol-5-ol	[2]
CAS Number	478832-60-9	[2] [3] [4]
Molecular Formula	C ₈ H ₈ N ₂ O	[2] [3]
Molecular Weight	148.16 g/mol	[2] [3]
Appearance	Light brown to brown solid (predicted)	[5]
Boiling Point	359.9 ± 22.0 °C at 760 mmHg	[3] [4]
Flash Point	171.5 ± 22.3 °C	[3] [4]
Density	1.3 ± 0.1 g/cm ³	[3] [4]
LogP	1.54	[3]

Hazard Identification and Toxicology

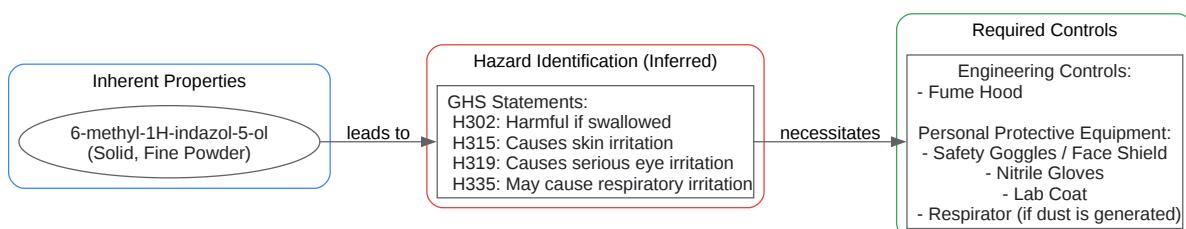
While specific toxicological data for **6-methyl-1H-indazol-5-ol** is not thoroughly investigated, data from the closely related 1H-indazol-5-ol and other indazole analogs provide a basis for a precautionary hazard assessment.[\[6\]](#) The primary hazards are anticipated to be acute oral toxicity, and irritation to the skin, eyes, and respiratory system.

GHS Hazard Classification (Anticipated)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[6] [7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[7]
Serious Eye Damage/Irritation	Category 1 / 2	H318/H319: Causes serious eye damage/irritation.[6][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.

Toxicological Narrative: The primary routes of occupational exposure are inhalation of dust particles, skin contact, eye contact, and accidental ingestion. Based on analogous compounds, ingestion is expected to be harmful.[6][7] Direct contact with the solid powder or solutions can cause skin irritation and potentially serious eye damage.[7] Inhalation of airborne dust may lead to irritation of the respiratory tract. Currently, no data is available regarding its potential for carcinogenicity, mutagenicity, or reproductive toxicity.[8] Therefore, it must be handled with the assumption that it may present these risks until proven otherwise.

Diagram: Hazard Communication Logic This diagram illustrates the logical flow from the compound's inherent properties to the necessary safety precautions.



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Caption: Logical relationship between compound properties, inferred hazards, and required controls.

Exposure Controls and Personal Protection

A multi-layered approach involving engineering controls and personal protective equipment (PPE) is essential for minimizing exposure.

Engineering Controls:

- Ventilation: All handling of solid **6-methyl-1H-indazol-5-ol** and its solutions should be performed inside a certified chemical fume hood to control airborne dust and vapors.[9]
- Safety Stations: Eyewash stations and safety showers must be readily accessible in the immediate vicinity of the handling area.[9]

Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye/Face	Chemical safety goggles or a full-face shield.	Protects against splashes and airborne dust, preventing serious eye irritation or damage.[8][10]
Skin/Hand	Chemically resistant gloves (e.g., Nitrile).	Prevents skin contact and potential irritation. Gloves must be inspected before use and disposed of properly after handling.[10]
Body	Laboratory coat.	Protects personal clothing from contamination.[8]
Respiratory	NIOSH-approved respirator.	Required when dusts are generated and engineering controls are insufficient.[11]

Handling and Storage Protocols

Adherence to strict handling and storage protocols is critical for maintaining the compound's integrity and ensuring user safety.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is worn correctly and the fume hood is operational.
- Aliquotting: When weighing or transferring the solid, use non-sparking tools and techniques that minimize dust generation.[\[12\]](#)
- Solution Preparation: Add the solid slowly to the solvent. If dissolution is exothermic, use an ice bath for cooling.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[9\]](#)[\[13\]](#) Decontaminate all surfaces and equipment used.
- Avoidance: Do not eat, drink, or smoke in the laboratory area. Avoid contact with skin, eyes, and clothing.[\[8\]](#)

Storage Conditions:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[9\]](#)[\[13\]](#)
- Atmosphere: For long-term storage, consider placing the container inside a desiccator or storing it under an inert atmosphere (e.g., argon or nitrogen) to protect it from moisture.[\[14\]](#)
- Incompatibilities: Store away from strong oxidizing agents, as they are incompatible with many indazole derivatives.[\[8\]](#)

Emergency Procedures

Rapid and correct response to emergencies can significantly mitigate harm.

First-Aid Measures:

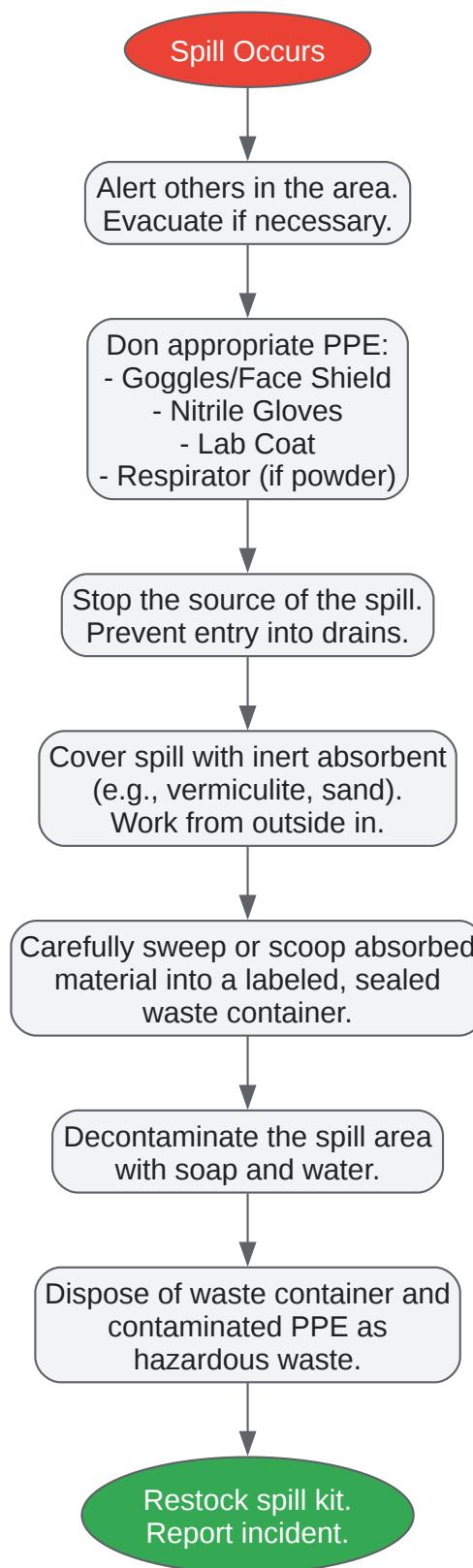
Exposure Route	First-Aid Action
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[9]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[9][13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[9][13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8][9]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[8][14]
- Specific Hazards: Thermal decomposition can produce hazardous gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[8]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[8]

Accidental Release (Spill) Protocol: In the event of a spill, a systematic cleanup procedure must be followed to prevent exposure and environmental contamination.

Diagram: Spill Cleanup Workflow

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Caption: Step-by-step workflow for the safe cleanup of a **6-methyl-1H-indazol-5-ol** spill.

Disposal Guidelines

Proper disposal is a critical final step in the chemical lifecycle, necessary to protect personnel and the environment.

Waste Management Protocol:

- Classification: Treat **6-methyl-1H-indazol-5-ol** and any materials contaminated with it (e.g., gloves, absorbent materials, empty containers) as hazardous chemical waste.[11]
- Segregation: Do not mix this waste with other incompatible waste streams.[11]
- Containerization: Collect all waste in a designated, leak-proof, and clearly labeled container. [11] The label must include the words "Hazardous Waste" and the full chemical name.[11]
- Storage: Store the sealed waste container in a designated secondary containment area until pickup.[11]
- Disposal: Arrange for collection by your institution's EHS department or a licensed hazardous waste disposal contractor.[11] All disposal activities must comply with federal, state, and local regulations.[11]

Diagram: Waste Disposal Workflow

Caption: Standard operating procedure for the disposal of **6-methyl-1H-indazol-5-ol** waste.

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